

Application Notes and Protocols for the NMR Spectroscopic Characterization of Eliglustat-d4

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Compound of Interest

Compound Name: *Eliglustat-d4*

Cat. No.: *B12431459*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for the characterization of **Eliglustat-d4** using Nuclear Magnetic Resonance (NMR) spectroscopy. The protocols outlined below are intended for researchers familiar with the principles of NMR.

Introduction

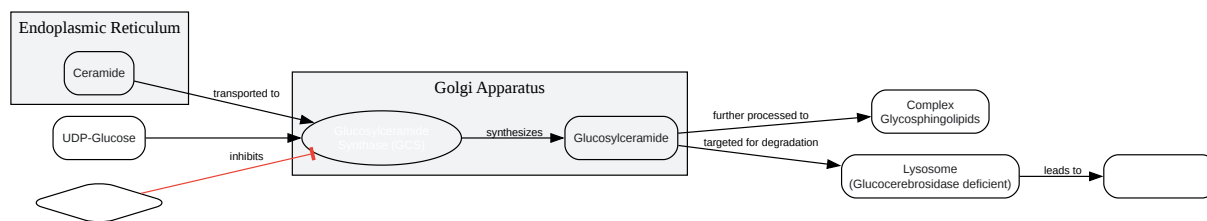
Eliglustat is a potent and specific inhibitor of glucosylceramide synthase, an essential enzyme in the biosynthesis of most glycosphingolipids. It is approved for the treatment of Gaucher disease type 1. Isotopic labeling, such as the introduction of deuterium (d), is a common strategy in drug development to study metabolism and pharmacokinetics. **Eliglustat-d4** is a deuterated analog of Eliglustat. NMR spectroscopy is a powerful analytical technique for the structural elucidation and purity assessment of small molecules like **Eliglustat-d4**. This document provides protocols and data for the characterization of **Eliglustat-d4** using ^1H and ^{13}C NMR.

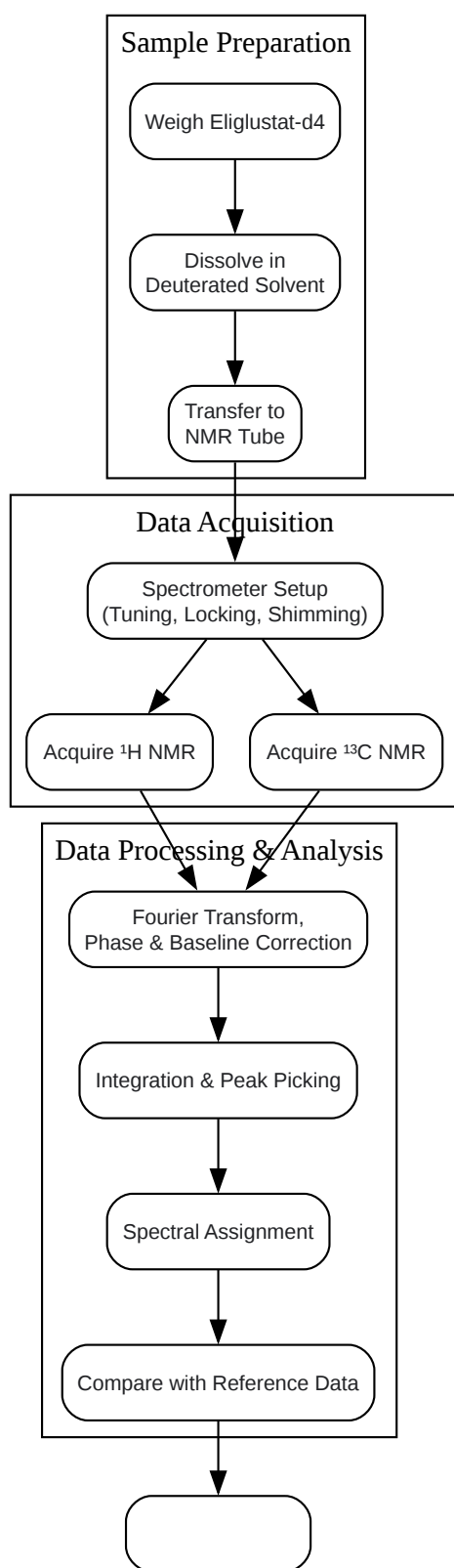
Mechanism of Action of Eliglustat

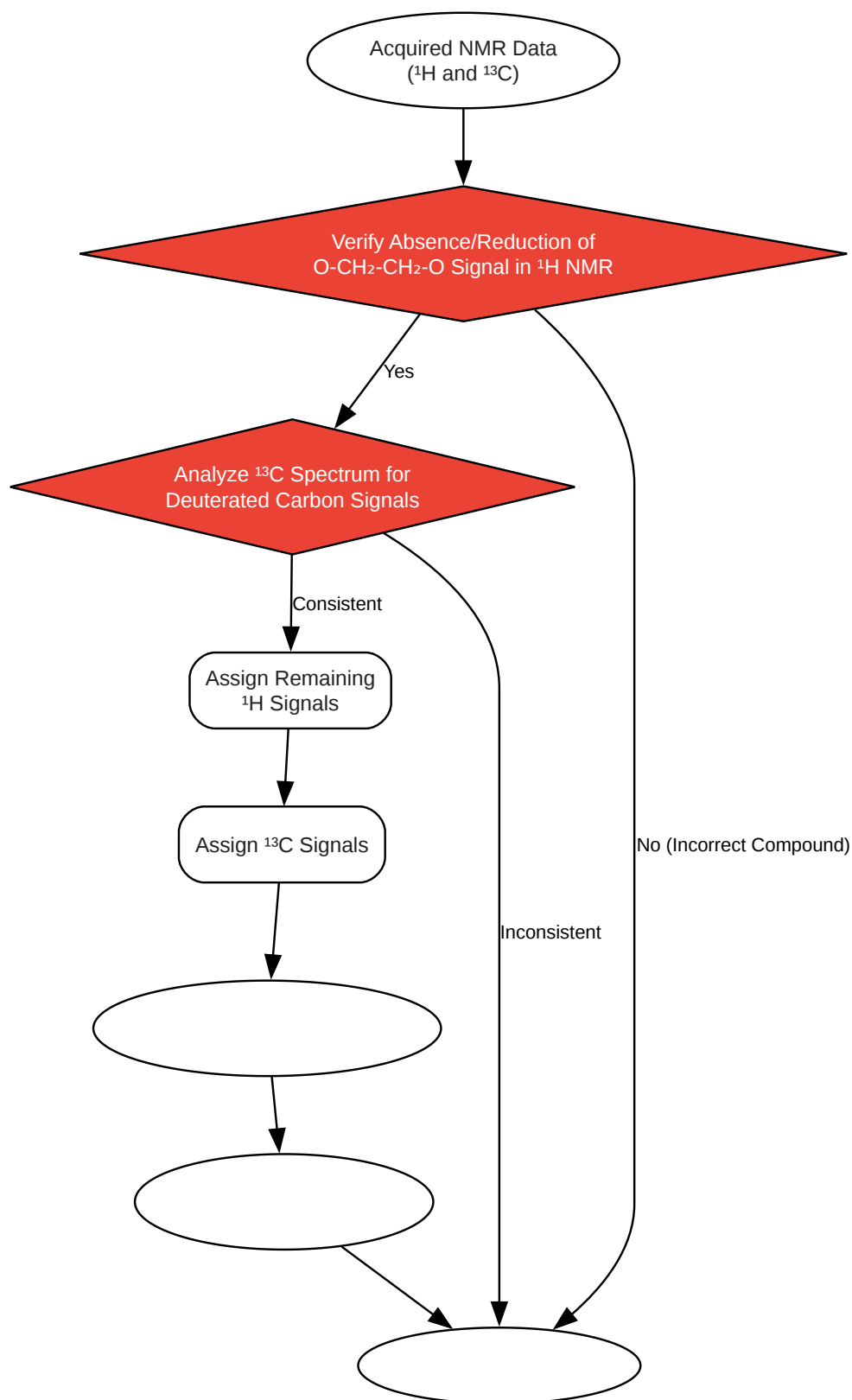
Eliglustat functions as a substrate reduction therapy for Gaucher disease. The underlying cause of this genetic disorder is a deficiency in the enzyme glucocerebrosidase, leading to the accumulation of glucosylceramide in lysosomes. Eliglustat inhibits glucosylceramide synthase, the enzyme that catalyzes the first committed step in the biosynthesis of glucosylceramides from ceramide and UDP-glucose. By inhibiting this enzyme, Eliglustat reduces the production

of glucosylceramide, thereby alleviating the substrate burden on the deficient glucocerebrosidase.

Signaling Pathway Diagram







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